

# 4-Ethylcyclohexanone: A Technical Guide for the Fragrance Industry

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## Compound of Interest

Compound Name: 4-Ethylcyclohexanone

Cat. No.: B1329521

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**Abstract:** This technical guide provides a comprehensive overview of **4-ethylcyclohexanone**, a cyclic ketone with relevance to the fragrance industry. While primarily utilized as a chemical intermediate in the synthesis of other aroma compounds, this document collates its known physicochemical properties, synthesis methodologies, and safety information. To provide a complete context for researchers, scientists, and drug development professionals, this guide also explores the olfactory characteristics and applications of structurally related alkyl-substituted cyclohexanones that are established fragrance ingredients. This guide summarizes quantitative data in structured tables, outlines relevant experimental protocols, and includes diagrams to illustrate key processes and relationships.

## Introduction

**4-Ethylcyclohexanone** (CAS No. 5441-51-0) is a colorless to pale yellow liquid with a mild, ketonic odor.<sup>[1]</sup> It belongs to the class of alkyl-substituted cyclohexanones, a group of compounds that has found utility in the fragrance and flavor industries. While some sources indicate its role as an intermediate in the production of various specialty chemicals, including fragrances, other specialized industry resources suggest it is not intended for direct use as a fragrance ingredient.<sup>[1][2]</sup> This guide will explore both its direct properties and its more prominent role as a precursor in the synthesis of other aroma molecules. For context, the fragrance properties of related compounds, such as 4-methylcyclohexanone and 2-ethyl-4,4-dimethyl-1-cyclohexanone, will be discussed, as these are recognized for their contributions to fragrance compositions.<sup>[3][4]</sup>

# Physicochemical Properties of 4-Ethylcyclohexanone

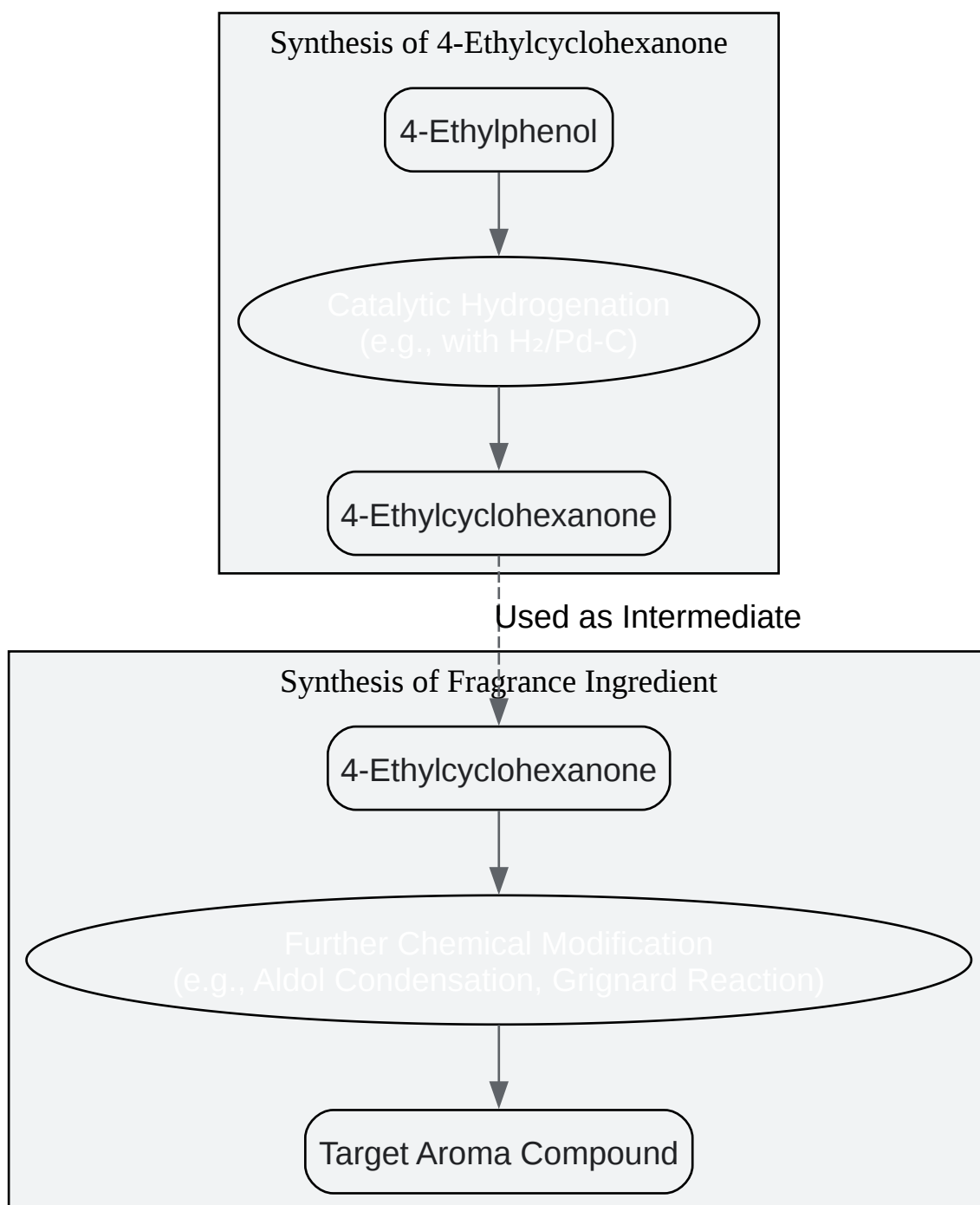
A clear understanding of the physical and chemical properties of **4-ethylcyclohexanone** is essential for its handling, synthesis applications, and evaluation. The following table summarizes key quantitative data for this compound.

Property	Value	Reference(s)
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O	<a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	126.20 g/mol	<a href="#">[5]</a>
CAS Number	5441-51-0	<a href="#">[5]</a> <a href="#">[6]</a>
EC Number	226-629-2	<a href="#">[5]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[1]</a>
Density	0.895 g/mL at 25 °C	<a href="#">[5]</a>
Boiling Point	192-194 °C	<a href="#">[5]</a>
Flash Point	63 °C (145.4 °F)	
Refractive Index	n <sub>20</sub> /D 1.452	<a href="#">[5]</a>
Solubility	Soluble in alcohol	<a href="#">[1]</a>

## Synthesis of 4-Ethylcyclohexanone

**4-Ethylcyclohexanone** is a synthetic compound and is not commonly found in nature.[\[1\]](#) Industrial production can be achieved through several established organic synthesis routes. One common approach involves the catalytic hydrogenation of 4-ethylphenol.

A generalized workflow for the synthesis of **4-ethylcyclohexanone** and its subsequent use as a fragrance intermediate is presented below.



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*Synthesis and subsequent use of **4-ethylcyclohexanone**.*

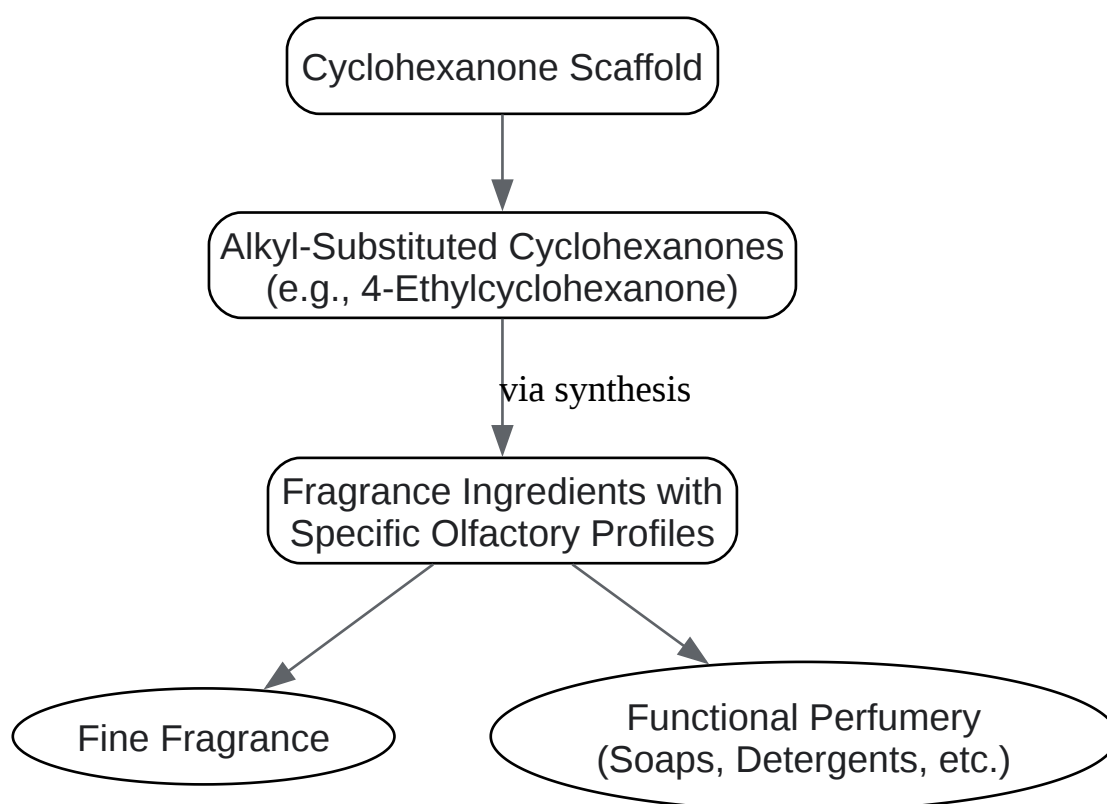
## Role in the Fragrance Industry: An Intermediate for Aroma Chemicals

While **4-ethylcyclohexanone** itself has a simple ketonic odor, its primary value in the fragrance industry lies in its utility as a versatile chemical intermediate. The cyclohexanone ring system is a common scaffold in a variety of synthetic fragrance ingredients. By modifying the structure of **4-ethylcyclohexanone**, chemists can synthesize novel molecules with desirable and complex olfactory profiles.

For instance, other alkyl-substituted cyclohexanones are known for their distinct fragrance properties:

- 4-Methylcyclohexanone: Described as having a musty, animalistic odor, it can be used to impart specific nuances in perfumes and colognes.[3]
- 2-Ethyl-4,4-dimethyl-1-cyclohexanone: This compound is noted for its aromatic and thujonic (pine-like) odor, making it a valuable ingredient in both fine fragrances and technical perfumery.[4]

The logical relationship for the use of such compounds is outlined in the diagram below.



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*Role of cyclohexanones in the fragrance industry.*

## Experimental Protocols

To evaluate the potential of a compound like **4-ethylcyclohexanone** or its derivatives in fragrance applications, a series of standardized experimental protocols are typically employed.

### Gas Chromatography-Mass Spectrometry (GC-MS) for Purity Analysis

Objective: To determine the purity of a synthesized or procured batch of **4-ethylcyclohexanone**.

Methodology:

- Sample Preparation: Dilute a small amount of the **4-ethylcyclohexanone** sample in a suitable solvent (e.g., ethanol or dichloromethane).
- Injection: Inject a 1  $\mu$ L aliquot of the prepared sample into the GC-MS system.
- GC Conditions:
  - Column: A non-polar capillary column (e.g., DB-5MS, 30 m x 0.25 mm x 0.25  $\mu$ m) is typically used.
  - Carrier Gas: Helium at a constant flow rate (e.g., 1.0 mL/min).
  - Oven Temperature Program: Start at a low temperature (e.g., 50  $^{\circ}$ C), hold for a few minutes, then ramp up to a high temperature (e.g., 250  $^{\circ}$ C) at a controlled rate (e.g., 10  $^{\circ}$ C/min).
- MS Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: Scan from m/z 40 to 300.

- Data Analysis: Identify the main peak corresponding to **4-ethylcyclohexanone** by its retention time and mass spectrum.[7] Calculate the purity by integrating the peak area of the target compound and expressing it as a percentage of the total integrated peak area.

## Sensory Evaluation of Fragrance Ingredients

Objective: To characterize the olfactory profile of a fragrance ingredient derived from **4-ethylcyclohexanone**.

Methodology:

- Panel Selection: Assemble a panel of trained sensory analysts.
- Sample Preparation: Prepare smelling strips by dipping them into a standardized dilution of the aroma chemical in an odorless solvent (e.g., dipropylene glycol or ethanol).
- Evaluation Procedure:
  - Panelists evaluate the smelling strips at different time intervals (e.g., immediately, after 1 hour, after 4 hours) to assess the top, middle, and base notes.
  - Panelists describe the odor using a standardized fragrance vocabulary (e.g., fruity, floral, woody, green, etc.).
  - The intensity of the odor is rated on a numerical scale (e.g., 1 to 9).
- Data Analysis: Compile the descriptions and intensity ratings to create a detailed olfactory profile of the compound. Statistical analysis can be used to determine the consensus on the odor character.[8][9]

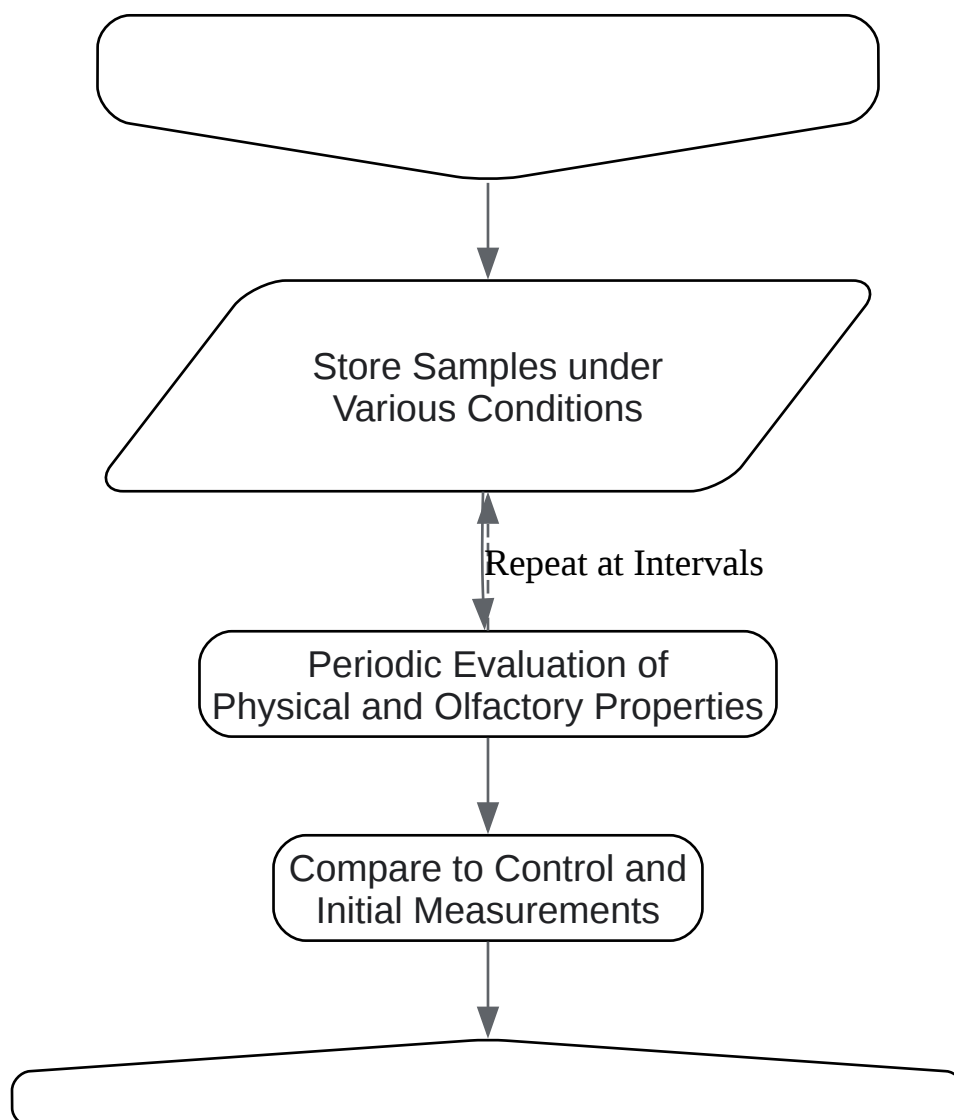
## Stability Testing in a Cosmetic Base

Objective: To assess the stability of a fragrance ingredient in a representative cosmetic formulation (e.g., an emulsion or an alcohol-based solution).

Methodology:

- **Formulation:** Prepare several batches of a cosmetic base (e.g., a simple lotion or an eau de toilette) and incorporate the fragrance ingredient at a typical concentration (e.g., 0.5-2.0%). A control batch with no fragrance is also prepared.
- **Storage Conditions:** Store the samples under various conditions to simulate shelf-life and consumer use:
  - Room temperature (25 °C)
  - Elevated temperature (45 °C) to accelerate aging
  - Refrigerated (4 °C) as a control
  - Cycle testing (e.g., alternating between -10 °C and 25 °C)[10]
- **Evaluation:** At regular intervals (e.g., 1, 2, 4, 8, and 12 weeks), evaluate the samples for:
  - **Physical and Chemical Properties:** Color, odor, pH, viscosity, and phase separation.[11][12]
  - **Fragrance Integrity:** The olfactory profile is re-evaluated to detect any changes in scent.
- **Analysis:** Compare the results from the different storage conditions to the initial measurements and the control samples to determine the stability of the fragrance ingredient in the cosmetic base.

The workflow for stability testing is depicted in the following diagram.



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*Experimental workflow for fragrance stability testing.*

## Safety and Regulatory Information

**4-Ethylcyclohexanone** is classified as a skin irritant and may cause an allergic skin reaction. It is also considered harmful to aquatic life with long-lasting effects. Standard personal protective equipment, including gloves and eye protection, should be used when handling this chemical. For use in cosmetic products, any fragrance ingredient derived from **4-ethylcyclohexanone** must undergo a thorough safety assessment to ensure it is safe for consumer use under the intended conditions of application.



## Conclusion

**4-Ethylcyclohexanone** is a valuable compound for the fragrance industry, primarily serving as a chemical intermediate for the synthesis of more complex aroma molecules. While its own olfactory profile is simple, its chemical structure provides a foundation for creating a diverse range of fragrance ingredients. A comprehensive understanding of its physicochemical properties, combined with rigorous experimental evaluation of its derivatives, is essential for the successful development of novel and stable fragrances. This guide provides the foundational technical information required for researchers and developers working in this field.

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